

Essential Safety and Handling Guidance for Dopastin

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Compound of Interest

Compound Name: **Dopastin**

Cat. No.: **B15601877**

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For researchers, scientists, and drug development professionals, this document provides immediate, essential information for the safe handling and disposal of **Dopastin**. While a comprehensive Safety Data Sheet (SDS) for **Dopastin** (CAS RN: 37134-80-8) is not publicly available, this guide summarizes the known information to ensure laboratory safety.

It is critical to note that the absence of a complete SDS necessitates a cautious approach. Users are strongly advised to contact the manufacturer or supplier to obtain a comprehensive SDS before handling this compound.

Summary of Known Information

Limited data is available regarding the specific hazards and handling protocols for **Dopastin**. The following information has been compiled from available research and supplier data.

Physical and Chemical Properties

Property	Value
CAS Number	37134-80-8
Molecular Formula	C ₉ H ₁₇ N ₃ O ₃
Molecular Weight	215.25 g/mol
Appearance	Acicular crystals
Solubility	Soluble in Methanol, Butanol, Acetone, Chloroform, and alkaline water. Insoluble in water, Ethyl acetate, Ether, and Hexane. [1]

Toxicity Data

Test	Result	Species
Oral LD ₅₀	750 mg/kg	Mouse [1]
Intraperitoneal LD ₅₀	460 mg/kg	Mouse [1]

Personal Protective Equipment (PPE)

Given the lack of a detailed SDS, a conservative approach to PPE is mandatory. The following recommendations are based on general best practices for handling chemical compounds with unknown toxicological properties.

Protection Type	Recommended Equipment
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).
Body Protection	Laboratory coat.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If aerosolization is possible, a respirator may be necessary.

Operational and Disposal Plans

Handling Procedures

- Preparation:
 - Read and understand all available information before handling **Dopastin**.
 - Ensure a chemical fume hood is operational and available.
 - Assemble all necessary PPE and handling equipment.
 - Have an emergency plan in place.
- Handling:
 - Conduct all work with **Dopastin** in a designated area, preferably within a chemical fume hood to minimize inhalation exposure.
 - Avoid direct contact with skin, eyes, and clothing.
 - Prevent the formation of dust or aerosols.
 - Use appropriate, clean, and dry glassware and equipment.

Disposal Plan

- Waste Characterization: Due to the lack of environmental hazard data, all **Dopastin** waste should be treated as hazardous.
- Waste Collection:
 - Collect all solid and liquid waste containing **Dopastin** in clearly labeled, sealed containers.
 - Do not mix with other waste streams unless compatibility is known.
- Disposal:
 - Dispose of all waste in accordance with local, state, and federal regulations.

- Consult with your institution's environmental health and safety (EHS) department for specific disposal procedures.

Emergency Procedures

In the event of an exposure or spill, immediate action is crucial.

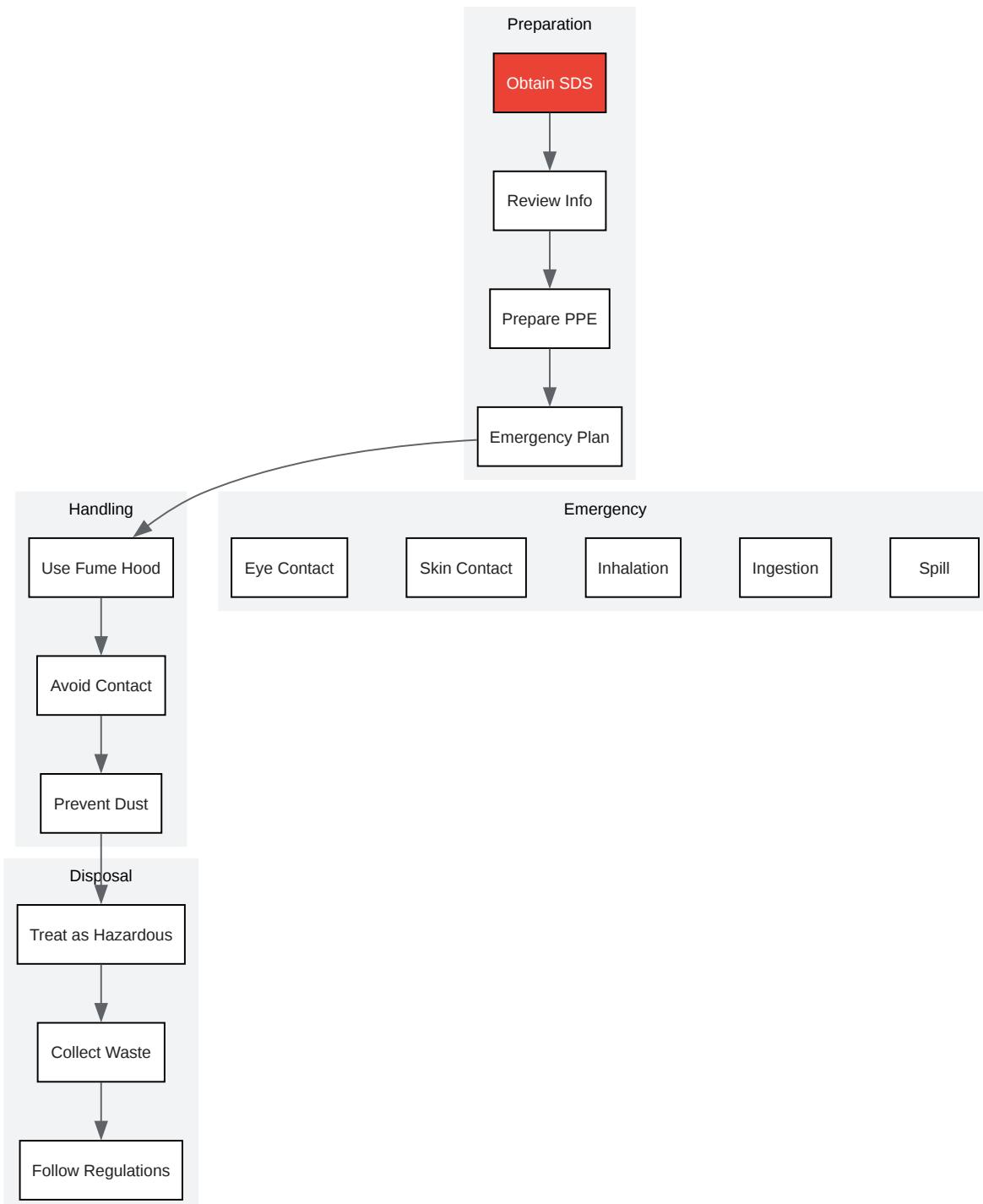
Emergency	Procedure
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with soap and water. Remove contaminated clothing. Seek medical attention if irritation develops.
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.
Ingestion	Do not induce vomiting. If the individual is conscious, rinse their mouth with water. Seek immediate medical attention.
Spill	Evacuate the area. Wear appropriate PPE. Absorb liquid spills with an inert material (e.g., vermiculite, sand). For solid spills, carefully sweep up the material to avoid creating dust. Place all contaminated materials in a sealed container for disposal.

Experimental Protocols

Detailed experimental protocols involving **Dopastin** were not found in the publicly available literature. Researchers should develop their own protocols based on the intended application, incorporating the safety and handling precautions outlined in this document.

Visualizations

Logical Relationship for Handling Dopastin



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Caption: Logical workflow for the safe handling of **Dopastin**.

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References

- 1. Natural Product with Hypotensive Effect | Dopastin | フナコシ [funakoshi.co.jp]
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